

Validating the Synthesis of 2-Chloro-4-ethylpyrimidine: A Spectroscopic Comparison Guide

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Compound of Interest

Compound Name: 2-Chloro-4-ethylpyrimidine

CAS No.: 188707-99-5

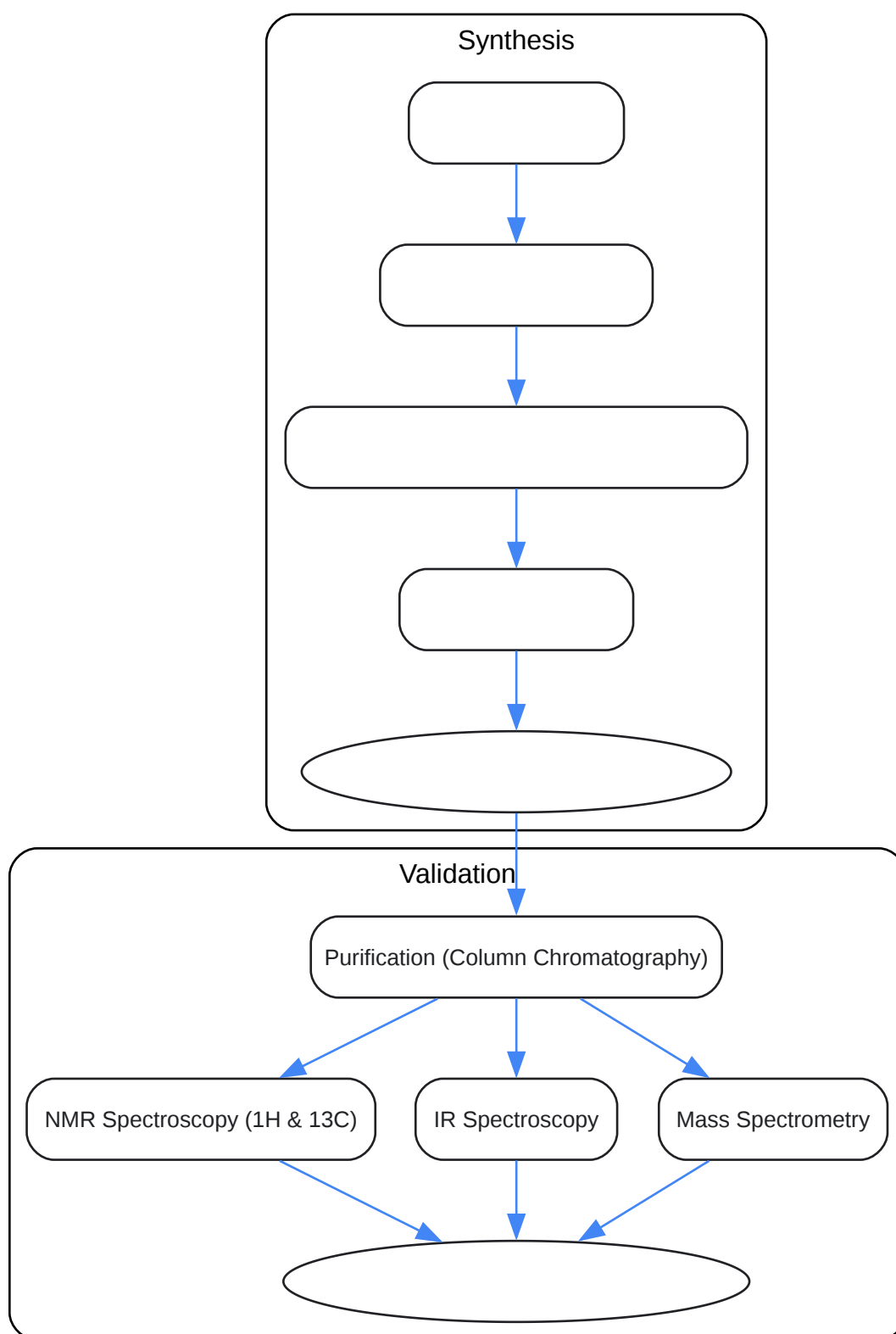
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For researchers engaged in the synthesis of novel pyrimidine derivatives for applications in drug discovery and development, rigorous analytical validation is paramount. This guide provides a comparative overview of the key spectroscopic data required to confirm the successful synthesis of **2-Chloro-4-ethylpyrimidine**. Given the limited availability of direct experimental spectra for **2-Chloro-4-ethylpyrimidine**, this guide leverages data from the closely related analog, 2-Chloro-4-methylpyrimidine, alongside predicted values and data from potential precursors and byproducts to offer a comprehensive validation framework.

Experimental Workflow: Synthesis and Validation

The synthesis of **2-Chloro-4-ethylpyrimidine** can be approached through a multi-step process, starting from a commercially available precursor like 4-ethyluracil. The general workflow involves the chlorination of the pyrimidine ring, followed by purification and comprehensive spectroscopic analysis to confirm the identity and purity of the final product.



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Caption: Synthetic and validation workflow for **2-Chloro-4-ethylpyrimidine**.

Spectroscopic Data for Comparison

The following tables summarize the expected and comparative spectroscopic data for the validation of **2-Chloro-4-ethylpyrimidine** synthesis.

Table 1: ^1H NMR Data (400 MHz, CDCl_3)

Compound	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
2-Chloro-4-ethylpyrimidine (Predicted)	~8.5	d	~5.0	H-6
	~7.2	d	~5.0	H-5
	~2.8	q	~7.6	-CH ₂ -
	~1.3	t	~7.6	-CH ₃
2-Chloro-4-methylpyrimidine [1][2]	8.59	d	4.9	H-6
	7.44	d	4.9	H-5
	3.29	s	-	-CH ₃
2,4-Dichloropyrimidine [3]	8.65	d	5.2	H-6
	7.45	d	5.2	H-5

Table 2: ^{13}C NMR Data (100 MHz, CDCl_3)

Compound	Chemical Shift (δ , ppm)	Assignment
2-Chloro-4-ethylpyrimidine (Predicted)	~170	C-4
~160	C-2	
~158	C-6	
~120	C-5	
~30	-CH ₂ -	
~12	-CH ₃	
2-Chloro-4-methylthiopyrimidine[4][5]	171.8	C-4
160.8	C-2	
157.9	C-6	
117.2	C-5	
13.9	-SCH ₃	
2,4-Dichloropyrimidine[6]	162.2	C-2/C-4
159.0	C-6	
121.1	C-5	

Table 3: Infrared (IR) Spectroscopy Data

Compound	Key Absorptions (cm ⁻¹)	Assignment
Substituted Pyrimidines (General)[7]	~3100-3000	C-H stretch (aromatic)
~2950-2850	C-H stretch (aliphatic)	
~1600-1400	C=C and C=N stretching	
~800-700	C-Cl stretch	
2-Chloro-4-methylpyrimidine[8] [9]	Multiple bands in the fingerprint region characteristic of the substituted pyrimidine ring.	

Table 4: Mass Spectrometry Data

Compound	Molecular Formula	Molecular Weight (g/mol)	Key m/z values (EI-MS)
2-Chloro-4-ethylpyrimidine	C ₆ H ₇ ClN ₂	142.59	M ⁺ at 142/144 (approx. 3:1 ratio)
2-Chloro-4-methylpyrimidine[1] [10]	C ₅ H ₅ ClN ₂	128.56	M ⁺ at 128/130 (approx. 3:1 ratio)[1]
2,4-Dichloropyrimidine[11] [12]	C ₄ H ₂ Cl ₂ N ₂	148.98	M ⁺ at 148/150/152 (approx. 9:6:1 ratio) [12]

Experimental Protocols

Synthesis of 2-Chloro-4-ethylpyrimidine

A plausible synthetic route involves the chlorination of 4-ethyluracil.

Materials:

- 4-ethyluracil

- Phosphorus oxychloride (POCl_3)
- N,N-Dimethylaniline
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Hexane and Ethyl Acetate for elution

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a dropping funnel, suspend 4-ethyluracil in an excess of phosphorus oxychloride.
- Add N,N-dimethylaniline dropwise to the stirred suspension.
- Heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- After completion, cool the mixture to room temperature and carefully quench by pouring it onto crushed ice.
- Extract the aqueous mixture with dichloromethane.
- Wash the combined organic layers with saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure 2,4-dichloro-4-ethylpyrimidine.

- The resulting 2,4-dichloro-4-ethylpyrimidine can then be selectively reduced to **2-Chloro-4-ethylpyrimidine** using a suitable reducing agent like zinc dust in an appropriate solvent system.

Spectroscopic Analysis

^1H and ^{13}C NMR Spectroscopy:

- Instrument: 400 MHz NMR Spectrometer.
- Solvent: Chloroform-d (CDCl_3).
- Procedure: Dissolve a small amount of the purified product in CDCl_3 and acquire ^1H and ^{13}C NMR spectra. Chemical shifts are reported in ppm relative to tetramethylsilane (TMS) as an internal standard.

Infrared (IR) Spectroscopy:

- Instrument: FT-IR Spectrometer.
- Sample Preparation: A thin film of the sample can be prepared on a salt plate (e.g., NaCl or KBr) or by using an ATR accessory.
- Procedure: Acquire the IR spectrum over the range of $4000\text{--}400\text{ cm}^{-1}$.

Mass Spectrometry:

- Instrument: Mass spectrometer with an electron ionization (EI) source.
- Procedure: Introduce a small amount of the sample into the mass spectrometer. The resulting mass spectrum will show the molecular ion peak and characteristic fragmentation patterns. The isotopic pattern for chlorine (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio) should be observed for chlorine-containing fragments.

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References

- 1. 2-Chloro-4-methylpyrimidine | 13036-57-2 [chemicalbook.com]
- 2. 2-Chloro-4-methylpyrimidine synthesis - chemicalbook [chemicalbook.com]
- 3. 2,4-Dichloropyrimidine(3934-20-1) 1H NMR [m.chemicalbook.com]
- 4. 2,4-Dichloropyrimidine synthesis - chemicalbook [chemicalbook.com]
- 5. spectrabase.com [spectrabase.com]
- 6. spectrabase.com [spectrabase.com]
- 7. 2,4-Dichloro-5-ethylpyrimidine | C₆H₆Cl₂N₂ | CID 10012458 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Human Metabolome Database: 13C NMR Spectrum (1D, 25.16 MHz, CDCl₃, experimental) (HMDB0061888) [hmdb.ca]
- 9. 2-Chloro-4-methylpyrimidine | C₅H₅ClN₂ | CID 11629607 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. 2-Chloro-4-methylpyrimidine 97 13036-57-2 [sigmaaldrich.com]
- 11. 2,4-Dichloropyrimidine | C₄H₂Cl₂N₂ | CID 77531 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. Pyrimidine, 2,4-dichloro- [webbook.nist.gov]
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